

An In-depth Technical Guide to Dimethoxydiphenylsilane: Molecular Weight and Formula

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Compound of Interest

Compound Name: Dimethoxydiphenylsilane

Cat. No.: B146717

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Dimethoxydiphenylsilane is an organosilicon compound with key applications in the synthesis of silicone polymers and as a coupling agent. For researchers, scientists, and professionals in drug development, a precise understanding of its fundamental chemical properties is essential. This guide provides a concise summary of its molecular weight and chemical formula.

Below is a summary of the core quantitative data for **dimethoxydiphenylsilane**.

Property	Value
Molecular Formula	C ₁₄ H ₁₆ O ₂ Si ^{[1][2][3][4][5][6]}
Molecular Weight	244.36 g/mol ^{[1][2][3][4][5][6]}

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References

- 1. chemimpex.com [chemimpex.com]

- 2. Dimethoxy(diphenyl)silane | SIELC Technologies [sielc.com]
- 3. Diphenyldimethoxysilane | 6843-66-9 [chemicalbook.com]
- 4. DIPHENYLDIMETHOXYSILANE, 98% | [gelest.com]
- 5. Dimethoxydiphenylsilane Material Bulk, CAS No. 6843-66-9 | Betely [betelychina.com]
- 6. Dimethoxydiphenylsilane = 95.0 GC 6843-66-9 [sigmaaldrich.com]
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